

# Heptyl Formate: Key Data for Safe Handling

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## Compound of Interest

Compound Name: Heptyl formate

Cat. No.: B089460

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A clear understanding of a chemical's properties is fundamental to its safe management. The following table summarizes key quantitative data for **heptyl formate**.

Property	Data
CAS Number	112-23-2
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	144.21 g/mol
Flash Point	66 °C (151 °F)
GHS Hazard Statements	H226: Flammable liquid and vapor.H315: Causes skin irritation.H318: Causes serious eye damage.

Source: ChemicalBook, Pfaltz & Bauer<sup>[1][2]</sup>

## Standard Operating Procedure for Heptyl Formate Disposal

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **heptyl formate** waste. Laboratory personnel should treat all chemical waste as hazardous unless specifically confirmed otherwise by their institution's Environmental Health & Safety (EHS) department.<sup>[3]</sup>

## Experimental Protocol: Waste Collection and Disposal

- Don Personal Protective Equipment (PPE): Before handling **heptyl formate** waste, ensure appropriate PPE is worn, including:
  - Chemical-resistant gloves (e.g., nitrile).[4][5]
  - Safety goggles or a face shield to protect against splashes.[2][5]
  - A lab coat or other protective clothing.[4]
- Waste Collection and Container Management:
  - Select a Compatible Container: Collect **heptyl formate** waste in a container made of a compatible material (e.g., glass or appropriate plastic) with a leak-proof, screw-on cap.[6][7] The container must be in good condition, free of cracks or leaks.[8]
  - Keep Container Closed: The waste container must be kept tightly closed except when adding waste.[6][7][8] Using funnels or other transfer devices can minimize spills.
  - Avoid Mixing Waste: Do not mix **heptyl formate** with incompatible waste streams. It is safest to maintain separate waste containers to prevent hazardous reactions.[8][9]
- Labeling the Waste Container:
  - Affix a "Hazardous Waste" Label: As soon as waste is first added, label the container with the words "Hazardous Waste."[8][10]
  - Complete the Label: Clearly write the full chemical name, "**Heptyl Formate**," and list all constituents if it is a mixture, including their percentages.[6][10] Do not use abbreviations or chemical formulas.[8][10]
  - Include Generator Information: The label must include the principal investigator's name, department, room number, and the date waste accumulation began.[10]
- Storage of Hazardous Waste:

- Designated Storage Area: Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.
- Secondary Containment: Place the waste container in a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks or spills.[3][7] The secondary container must be able to hold 110% of the volume of the primary container.[7]
- Segregate Incompatibles: Ensure the storage area segregates incompatible waste types, such as acids and flammables.[3][8]
- Arrange for Final Disposal:
  - Contact EHS: Do not dispose of **heptyl formate** down the drain or in regular trash.[10][11]
  - Schedule a Pickup: Contact your institution's EHS or a licensed professional waste disposal service to arrange for collection of the hazardous waste.[2][9] Ensure this is done before accumulation time or quantity limits (e.g., 90 days or 55 gallons) are exceeded.[7]

## Protocol for Spill and Leak Cleanup

Accidental spills must be managed immediately and safely.

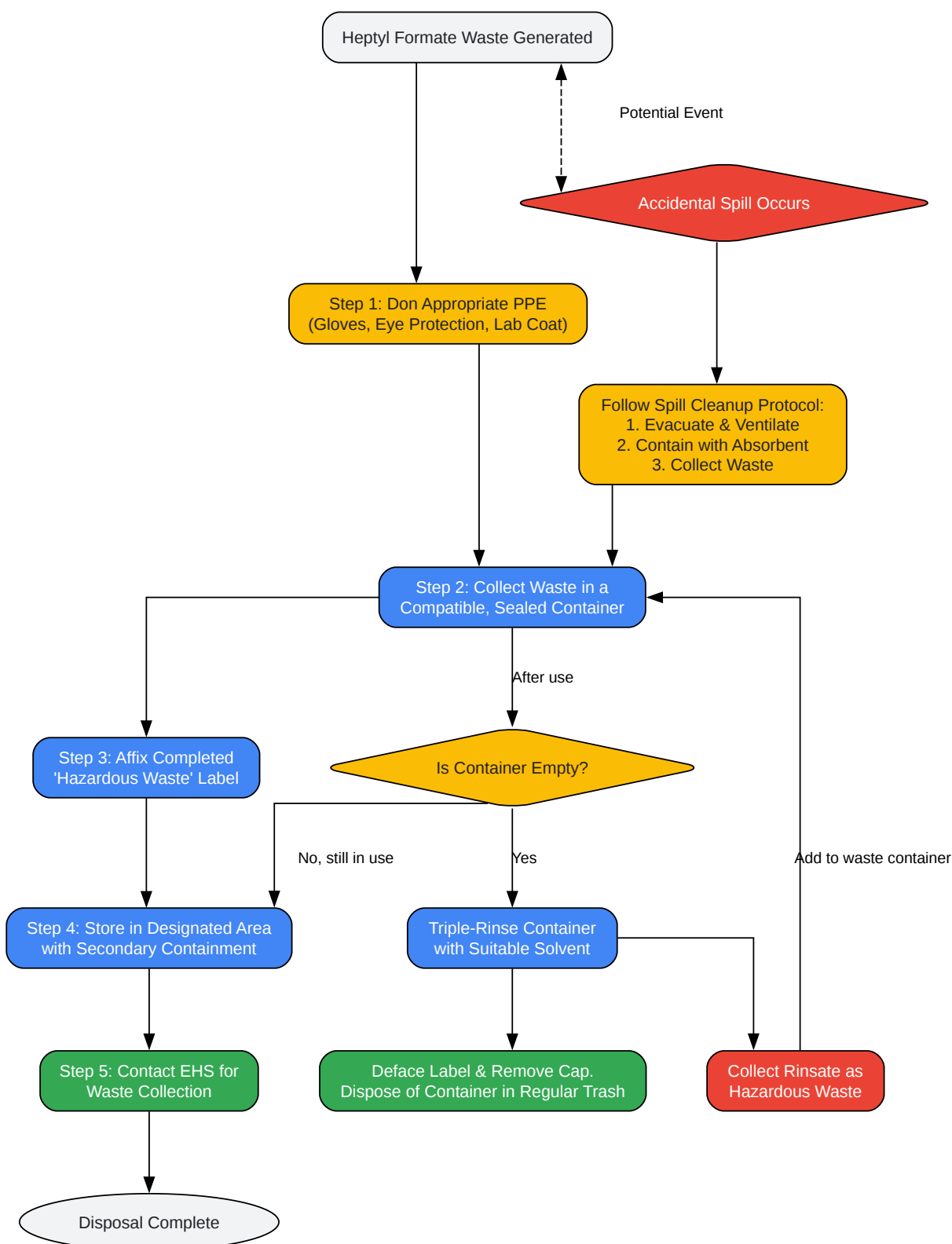
- Evacuate and Ventilate: Alert others in the area and evacuate if necessary. Ensure the area is well-ventilated, using a chemical fume hood if the spill is contained within one.[2][4]
- Remove Ignition Sources: Extinguish all nearby flames and turn off any equipment that could create a spark.[2][4]
- Wear Appropriate PPE: Don the required PPE, including a respirator if ventilation is inadequate.[2]
- Contain the Spill: Use an inert absorbent material like sand, vermiculite, or diatomite to dike and contain the spill.[2]
- Collect Waste: Carefully collect the absorbent material using non-sparking tools and place it into a compatible, sealable container for disposal.[4][5]

- Label and Dispose: Label the container as "Hazardous Waste" with a description of the contents (e.g., "**Heptyl Formate** and Vermiculite") and manage it according to the disposal procedure above.[3]

## Protocol for Empty Container Disposal

An empty container that held **heptyl formate** must be decontaminated before being discarded as regular trash.[3]

- Triple-Rinse the Container:
  - Rinse the empty container three times with a suitable solvent (such as acetone or ethanol) that can remove the chemical residue.[3][8]
  - Each rinse should use a solvent amount equal to about 5-10% of the container's volume. [3]
- Collect the Rinsate: The rinsate from all three rinses is considered hazardous waste.[3][8] Collect it and add it to your **heptyl formate** hazardous waste container.
- Prepare Container for Trash:
  - Once triple-rinsed, deface or remove the original chemical label.[3]
  - Remove the cap to allow the container to air dry completely.[3]
  - The decontaminated container may now be disposed of in the regular trash.[3][8]



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